

# An In-depth Technical Guide on 3,4-(Methylenedioxy)aniline

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## Compound of Interest

Compound Name: 3,4-(Methylenedioxy)aniline

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information on the physicochemical properties of **3,4-(Methylenedioxy)aniline**, a compound of interest in pharmaceutical and chemical synthesis.

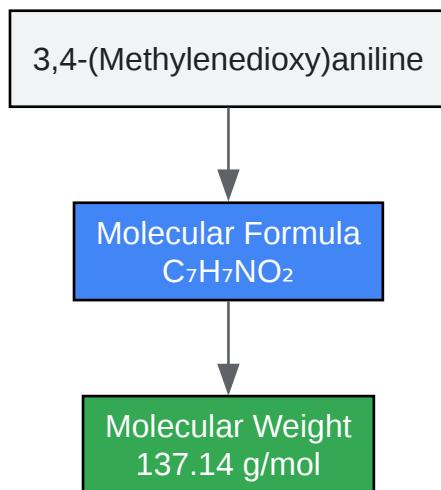
## Physicochemical Data

The fundamental molecular properties of **3,4-(Methylenedioxy)aniline** have been determined and are summarized below. This data is essential for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	137.14 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	39-41 °C <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Boiling Point	144 °C at 16 mmHg <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
CAS Number	14268-66-7 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Logical Relationship of Core Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



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Caption: Core molecular properties of **3,4-(Methylenedioxy)aniline**.

## Experimental Protocols

While a comprehensive compilation of all experimental protocols involving **3,4-(Methylenedioxy)aniline** is beyond the scope of this guide, a representative synthetic method is described.

### Synthesis of **3,4-(Methylenedioxy)aniline** via Amination

One documented method involves the amination of 5-bromobenzo[d][1][3]dioxole.<sup>[6]</sup>

- Materials: 5-bromobenzo[d][1][3]dioxole, Copper(I) iodide (CuI), N,N'-Dimethylethylenediamine (DMEDA), Ammonium hydroxide (NH<sub>4</sub>OH, 27% NH<sub>3</sub> in H<sub>2</sub>O), Dimethyl sulfoxide (DMSO), Ethyl acetate (EtOAc), Saturated aqueous Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>), Magnesium Sulfate (MgSO<sub>4</sub>).
- Procedure:
  - A 10mL sealed tube is charged with 5-bromobenzo[d][1][3]dioxole (1 mmol), CuI (19 mg, 0.1 mmol), and DMEDA (13 mg/16μL, 0.15 mmol) in NH<sub>4</sub>OH (1.5 mL) and DMSO (0.5

mL).

- The tube is flushed with Argon gas before being sealed.
- The solution is stirred at 110-130°C for a specified time.
- After cooling to room temperature, a saturated aqueous Na<sub>2</sub>SO<sub>4</sub> solution (5 mL) is added.
- The resulting solution is extracted three times with EtOAc (20 mL portions).
- The combined organic layers are dried over MgSO<sub>4</sub>, filtered, and concentrated.
- The residue is purified by flash column chromatography to yield **3,4-(Methylenedioxy)aniline**.<sup>[6]</sup>

#### Purification

The compound can be purified by crystallization from petroleum ether or by vacuum distillation.

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## Applications in Synthesis

**3,4-(Methylenedioxy)aniline** serves as a valuable precursor in organic synthesis. It is utilized in the synthesis of  $\gamma$ -glutamylanilides and undergoes N-alkylation with cyclic secondary alkylamines in the presence of a Shvo catalyst to produce N-arylpyrrolidines.<sup>[2][6]</sup>

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